

Essential Guide to the Proper Disposal of DGY-09-192

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Compound Name: DGY-09-192

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For researchers, scientists, and drug development professionals, the proper handling and disposal of potent, targeted compounds like **DGY-09-192** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive operational and disposal plan for **DGY-09-192**, a bivalent degrader designed to target Fibroblast Growth Factor Receptors 1 and 2 (FGFR1/2).

Safety and Handling Precautions

Before disposal, it is critical to understand the nature of **DGY-09-192**. While the Safety Data Sheet (SDS) from at least one supplier states that it is not classified as a hazardous substance or mixture, its potent biological activity as a PROTAC (Proteolysis Targeting Chimera) necessitates careful handling.^[1] PROTACs are designed to hijack the cell's natural protein disposal system, making them highly active molecules even at low concentrations.^{[2][3][4]}

Core principles for handling:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of the solid powder or aerosols from solutions.^[1]
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, flush the affected area with copious amounts of water.^[1]

- **Spill Management:** In the event of a spill, absorb solutions with an inert material (e.g., diatomite) and decontaminate surfaces with alcohol. Collect all contaminated materials for disposal as hazardous waste.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of **DGY-09-192**, compiled from various chemical suppliers.

Property	Value	Source(s)
CAS Number	2504949-52-2	MedChemExpress, DC Chemicals [1] [5]
Molecular Formula	C ₄₉ H ₅₉ Cl ₂ N ₁₁ O ₇ S	MedChemExpress, DC Chemicals [1] [5]
Molecular Weight	1017.03 g/mol	MedChemExpress, DC Chemicals [1] [5]
Appearance	Solid powder	Probechem [3]
Solubility	10 mM in DMSO	Probechem [3]
Storage (Solid)	-20°C for up to 3 years	MedChemExpress [1]
Storage (In Solvent)	-80°C for up to 6 months	MedChemExpress, DC Chemicals [1] [5]
FGFR1 Degradation (DC ₅₀)	4.35 nM	MedChemExpress [2]
FGFR2 Degradation (DC ₅₀)	70 nM	MedChemExpress [2]

Step-by-Step Disposal Procedures

Due to its potent biological mechanism, all waste contaminated with **DGY-09-192** should be treated as hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

1. Waste Segregation:

- Designate separate, clearly labeled waste containers for solid and liquid waste contaminated with **DGY-09-192**.
- Solid Waste: Includes contaminated gloves, pipette tips, vials, absorbent paper, and any unused solid **DGY-09-192**.
- Liquid Waste: Includes unused stock solutions, cell culture media containing the compound, and solvent rinses from contaminated glassware.

2. Waste Collection and Labeling:

- Solid Waste: Collect in a leak-proof container lined with a heavy-duty plastic bag.
- Liquid Waste: Collect in a sealed, shatter-resistant container. Do not mix with other waste streams unless permitted by your EHS office.
- Labeling: All containers must be labeled with "Hazardous Waste," the full chemical name "**DGY-09-192**," the approximate concentration, and the date of accumulation.

3. Storage and Final Disposal:

- Store waste containers in a designated, secure satellite accumulation area within the laboratory.
- Once the containers are full, or according to your institution's guidelines, arrange for pickup by the EHS department.
- The required method of disposal for potent, biologically active compounds is typically high-temperature incineration by an approved waste management facility.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps to prepare a standard stock solution for use in cell-based assays.

Materials:

- **DGY-09-192** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and sterile tips

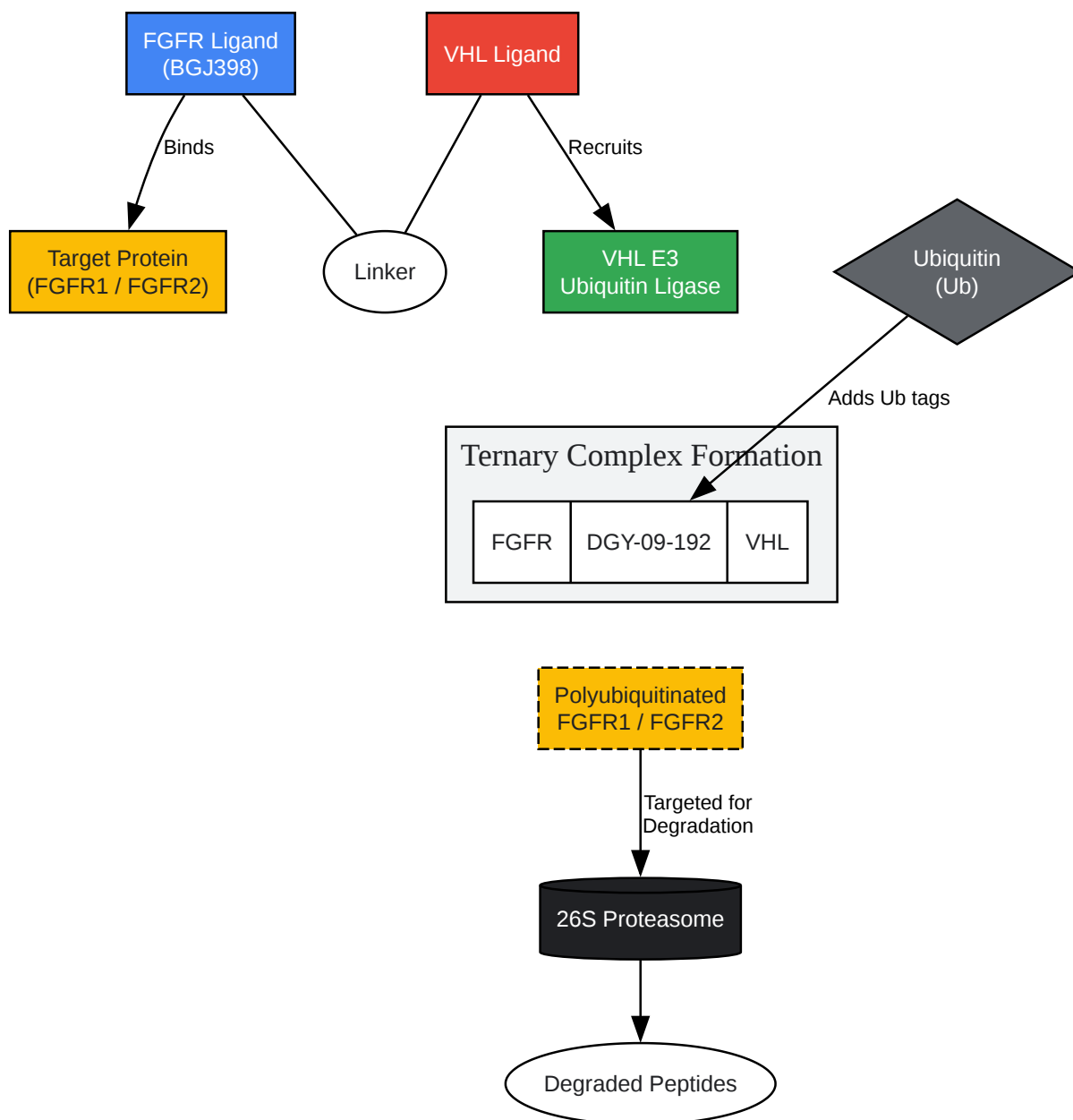
Procedure:

- Allow the vial of solid **DGY-09-192** to equilibrate to room temperature for at least one hour before opening to prevent condensation.[\[5\]](#)
- In a chemical fume hood, weigh out the desired amount of **DGY-09-192** (e.g., 1.017 mg) into a sterile microcentrifuge tube.
- Calculate the required volume of DMSO to achieve a 10 mM concentration. (For 1.017 mg of **DGY-09-192**, this would be 100 μ L).
 - $\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] \times 1,000,000 / \text{Concentration (mM)}$
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the solid.
- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C or -80°C for long-term stability.[1][5]

Mandatory Visualization

The following diagram illustrates the mechanism of action for **DGY-09-192** as a PROTAC, inducing the degradation of target proteins FGFR1 and FGFR2.



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Caption: Mechanism of **DGY-09-192** inducing ubiquitination and proteasomal degradation of FGFR1/2.

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